

Essential Safety and Operational Guide for 3',5,5'-Trichlorosalicylanilide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3',5,5'-Trichlorosalicylanilide

Cat. No.: B15561490

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This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **3',5,5'-Trichlorosalicylanilide**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
3',5,5'-Trichlorosalicylanilide	106480-60-8	C ₁₃ H ₈ Cl ₃ NO ₂	316.57

Alternate Name: 5-Chloro-N-(3,5-dichlorophenyl)-2-hydroxybenzamide.[\[1\]](#)

Hazard Summary

3',5,5'-Trichlorosalicylanilide is classified as a hazardous substance with the following potential health effects:

- Harmful if swallowed.[\[2\]](#)

- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2][3]
- It may be classified as a Dangerous Good for transport, potentially incurring additional shipping charges.[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **3',5,5'-Trichlorosalicylanilide**. The following table summarizes the required equipment.

Body Part	Required PPE	Rationale
Hands	Chemical-resistant gauntlet gloves (e.g., nitrile or neoprene) extending up the forearm. ^[4] Consider wearing a lighter pair of disposable gloves underneath. ^[4]	To prevent skin contact. Leather, paper, or fabric gloves are unsuitable as they can absorb the chemical. ^[4]
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for splash-prone procedures. ^[2]	To protect against eye irritation from dust or splashes. ^[2]
Body	A standard lab coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron should be worn.	To protect skin and clothing from contamination.
Respiratory	For work with the solid form outside a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation of fine particles and subsequent respiratory irritation. ^[2] ^[3]
Footwear	Closed-toe shoes are mandatory. Chemical-resistant boots are recommended when handling large quantities. ^[4]	To protect feet from spills.

Operational Plan: Step-by-Step Handling Protocol

All handling of **3',5,5'-Trichlorosalicylanilide** should occur within a certified chemical fume hood to minimize inhalation exposure.^[5]

Preparation:

- Gather all necessary PPE as outlined in the table above.

- Ensure a chemical spill kit is readily accessible.
- Verify that safety showers and eyewash stations are unobstructed and operational.[3][6]
- Prepare all necessary equipment and reagents before handling the compound.

Handling:

- Don all required PPE in the correct order (gown, mask/respirator, goggles/face shield, gloves).
- Work within the sash of a chemical fume hood.
- Handle the compound with care to avoid generating dust.
- Use non-sparking tools if the compound is in a powdered form.[7]
- Keep the container tightly closed when not in use.[2][7]

Post-Handling:

- Decontaminate the work area with a suitable solvent and collect all cleaning materials for disposal.
- Remove PPE carefully to avoid cross-contamination. The outside of gloves, gown front and sleeves, and the front of a mask/respirator are considered contaminated.[8]
- Wash hands thoroughly with soap and water after removing gloves.[2]

Emergency Procedures

Spill:

- Minor Spill:
 - Alert others in the immediate area.
 - Wearing appropriate PPE, collect the spilled material and absorbent into a sealed, labeled container for disposal as halogenated organic waste.[5]

- Decontaminate the spill area.
- Major Spill:
 - Immediately evacuate the area.
 - Notify your institution's Environmental Health and Safety (EHS) department.

Exposure:

- Skin Contact: Immediately remove all contaminated clothing.[4] Vigorously scrub the affected area with soap and water.[4]
- Eye Contact: Immediately rinse the eyes at an eyewash station with clean water for at least 15 minutes, holding the eyelids open.[4][7] Seek immediate medical attention.[4]
- Inhalation: Move the affected person to fresh air.[2][7] If breathing is difficult, provide oxygen. Seek medical attention.[7]
- Ingestion: Do NOT induce vomiting.[9] Rinse the mouth with water and seek immediate medical attention.[2][7]

Disposal Plan

Proper disposal of **3',5,5'-Trichlorosalicylanilide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

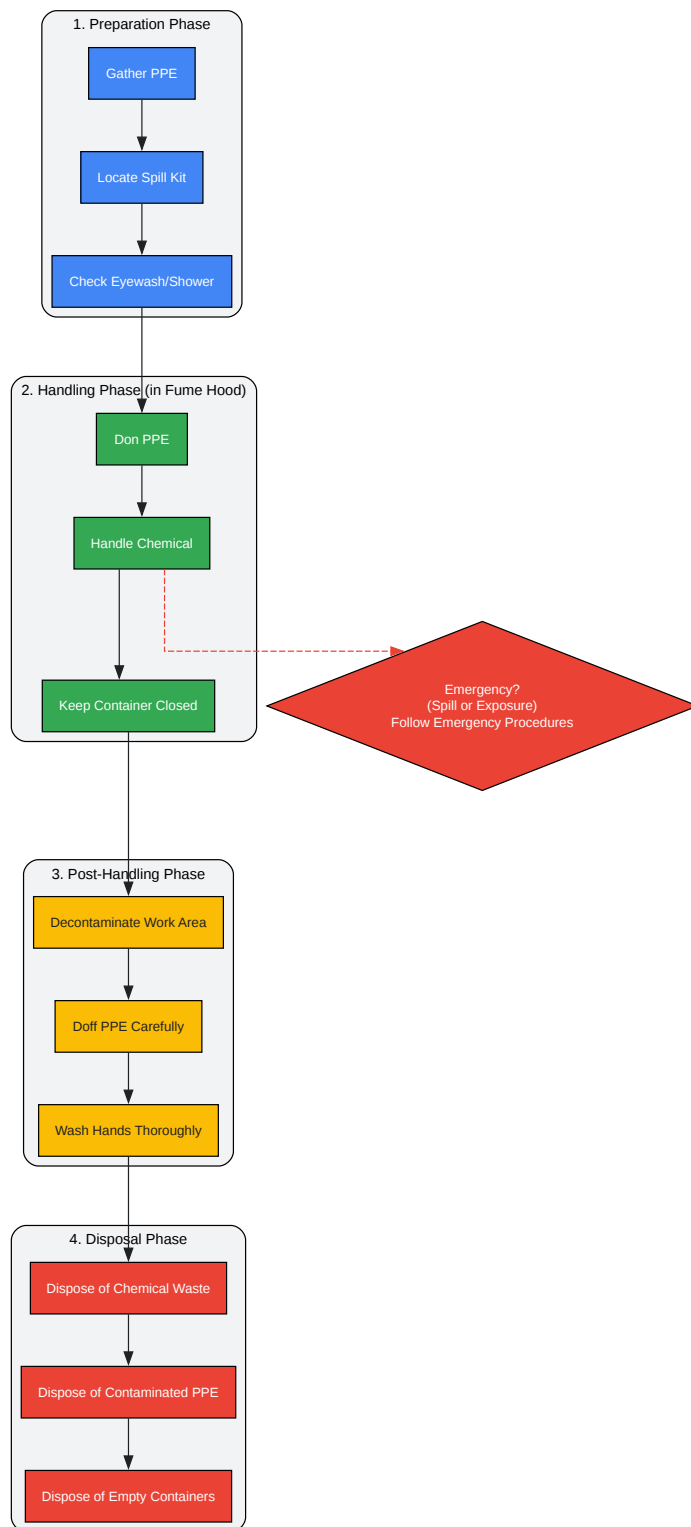
- Chemical Waste:
 - Collect all waste containing **3',5,5'-Trichlorosalicylanilide** in a designated, sealed, and clearly labeled hazardous waste container.
 - This waste should be classified as halogenated organic waste.
 - Store the waste container in a secure, well-ventilated satellite accumulation area.[5]
- Contaminated Materials:

- All disposable items that have come into contact with the compound (e.g., gloves, bench paper, pipette tips) must be collected in a sealed bag and disposed of as solid hazardous waste.^[5]
- Empty Containers:
 - Empty containers are considered hazardous waste.^[5]
 - They should be triple-rinsed with an appropriate solvent (e.g., acetone or ethanol).^[5]
 - The resulting rinsate must be collected and disposed of as halogenated organic waste.^[5]
 - After rinsing, the container should be disposed of according to your institution's procedures for contaminated laboratory materials.^[5]

Consult your institution's EHS department for specific disposal guidelines and procedures.

Visual Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **3',5,5'-Trichlorosalicylanilide**, from preparation to disposal.



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Caption: Workflow for handling **3',5,5'-Trichlorosalicylanilide**.

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References

- 1. scbt.com [scbt.com]
- 2. labelsds.com [labelsds.com]
- 3. bio.vu.nl [bio.vu.nl]
- 4. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Nurse Aide Increased Infection Control [apps.hhs.texas.gov]
- 9. fishersci.com [fishersci.com]
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